

Introduction: Navigating the Isomeric Landscape of Oxazole-Based Building Blocks

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-4-phenyl-1,3-oxazole-5-carbaldehyde

CAS No.: 1086379-16-9

Cat. No.: B1386493

[Get Quote](#)

The 1,3-oxazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a wide spectrum of biological activities, including anti-inflammatory, anticancer, and antifungal properties.[1] Its prevalence in pharmaceuticals underscores the therapeutic significance of this heterocyclic motif. The precise arrangement of substituents on the oxazole ring is critical, as even minor structural changes can profoundly impact a molecule's interaction with biological targets, altering its efficacy and safety profile.

This guide addresses the specific topic of **2-Methyl-4-phenyl-1,3-oxazole-5-carbaldehyde**. However, a thorough review of chemical databases reveals ambiguity surrounding this exact structure, with more robust data available for two of its closely related structural isomers. For researchers, scientists, and drug development professionals, understanding the distinct properties and synthesis pathways of each isomer is paramount for successful research and development.

This document provides a comprehensive technical overview of two key, commercially available isomers, clarifying their nomenclature and presenting their respective chemical data,

synthesis protocols, and applications.

- Isomer A: 4-Methyl-2-phenyl-1,3-oxazole-5-carbaldehyde (CAS: 953408-85-0)
- Isomer B: 5-Methyl-2-phenyl-1,3-oxazole-4-carbaldehyde (CAS: 70170-23-9)

The structural distinctions are visualized below.

Isomer B (Focus of Part 2):
5-Methyl-2-phenyl-1,3-oxazole-4-carbaldehyde
CAS: 70170-23-9

Isomer A (Focus of Part 1):
4-Methyl-2-phenyl-1,3-oxazole-5-carbaldehyde
CAS: 953408-85-0

Requested Compound:
2-Methyl-4-phenyl-1,3-oxazole-5-carbaldehyde

[Click to download full resolution via product page](#)

Caption: Structural comparison of the requested compound and its two well-documented isomers.

Part 1: 4-Methyl-2-phenyl-1,3-oxazole-5-carbaldehyde (Isomer A)

This isomer features a phenyl group at position 2 and a methyl group at position 4, with the reactive carbaldehyde at position 5. This arrangement makes the aldehyde susceptible to nucleophilic attack and a valuable handle for elaboration into more complex molecules.

Chemical and Physical Properties

The following data provides a summary of the key physicochemical properties for this compound, essential for experimental design and computational modeling.^[2]

Property	Value	Source
CAS Number	953408-85-0	[2][3]
Molecular Formula	C ₁₁ H ₉ NO ₂	[2][3]
Molecular Weight	187.19 g/mol	[2]
IUPAC Name	4-methyl-2-phenyl-1,3-oxazole-5-carbaldehyde	[2]
XLogP3	2.2	[2]
Topological Polar Surface Area	43.1 Å ²	[2]
DSSTox Substance ID	DTXSID20649930	[2]

Synthesis Strategies

While specific, detailed synthetic procedures for 4-methyl-2-phenyl-1,3-oxazole-5-carbaldehyde are not extensively documented in the reviewed literature, general methodologies for constructing polysubstituted oxazoles are well-established.[4] One common approach involves the cyclization of α -acylamino ketones. Alternatively, modern methods may employ copper or palladium-catalyzed reactions to form the oxazole core with high efficiency.[1]

The synthesis of the corresponding carboxylic acid, 4-methyl-2-phenyl-1,3-oxazole-5-carboxylic acid (CAS: 91137-55-2), often involves the hydrolysis of an ethyl ester intermediate.[5] This suggests that the title carbaldehyde could be synthesized via the reduction of a corresponding ester or acid chloride derivative, or by direct formylation of a suitable precursor.

Applications in Research and Drug Development

As a functionalized heterocyclic building block, 4-methyl-2-phenyl-1,3-oxazole-5-carbaldehyde is a valuable starting material for chemical synthesis. The aldehyde group serves as a versatile anchor for various chemical transformations, including:

- Reductive amination: To introduce substituted amine functionalities.
- Wittig reactions: To form carbon-carbon double bonds for further elaboration.

- Condensation reactions: To build larger heterocyclic systems, such as Schiff bases, which are known to possess a wide range of biological activities.[6]

Its structural similarity to moieties found in known bioactive molecules makes it a compound of interest for scaffold hopping and lead optimization campaigns in drug discovery.[7]

Part 2: 5-Methyl-2-phenyl-1,3-oxazole-4-carbaldehyde (Isomer B)

In this isomer, the positions of the methyl and carbaldehyde groups are swapped relative to the oxazole ring. This seemingly small change significantly alters the electronic environment and steric hindrance around the reactive aldehyde, influencing its reactivity and the geometry of its derivatives. This compound is well-documented as a key intermediate in the synthesis of novel anticancer agents.[6]

Chemical and Physical Properties

Key identifiers and properties for this isomer are summarized below, providing a foundation for its use in synthetic and medicinal chemistry.[8]

Property	Value	Source
CAS Number	70170-23-9	[8]
Molecular Formula	C ₁₁ H ₉ NO ₂	[8]
Molecular Weight	187.19 g/mol	[9]
Synonyms	4-Formyl-5-methyl-2-phenyl-1,3-oxazole	[8]
Density	1.18 g/cm ³	[8]
Boiling Point	341.17 °C at 760 mmHg	[8]
Melting Point	87 °C	[8]
Flash Point	160.14 °C	[8]
MDL Number	MFCD08435848	[9]

Synthesis and Experimental Protocol

The synthesis of 2-aryl-5-methyl-1,3-oxazole-4-carbaldehydes is reported as a key step in the creation of biologically active molecules.^{[6][10]} A common and effective method is the Vilsmeier-Haack reaction, which introduces a formyl group onto an activated aromatic or heterocyclic ring.

This protocol describes a representative procedure for the synthesis of the title compound.

Materials:

- 5-Methyl-2-phenyl-1,3-oxazole (1 equiv.)
- Phosphorus oxychloride (POCl_3) (2-3 equiv.)
- N,N-Dimethylformamide (DMF) (solvent and reagent)
- Ice-water bath
- Sodium bicarbonate solution (saturated)
- Ethyl acetate or Dichloromethane (for extraction)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)

Procedure:

- **Reagent Preparation:** In a two-necked round-bottom flask equipped with a dropping funnel and a magnetic stirrer, cool N,N-Dimethylformamide (DMF) to 0 °C in an ice-water bath.
- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with vigorous stirring. Maintain the temperature below 5 °C. The formation of the Vilsmeier reagent (chloroiminium salt) is exothermic. Allow the mixture to stir at this temperature for 30 minutes.
- **Substrate Addition:** Dissolve 5-methyl-2-phenyl-1,3-oxazole (1 equiv.) in a minimal amount of DMF and add it dropwise to the freshly prepared Vilsmeier reagent.

- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture to 60-70 °C and maintain for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Cool the reaction mixture to room temperature and pour it carefully onto crushed ice.
- **Neutralization:** Neutralize the acidic solution by slowly adding a saturated solution of sodium bicarbonate until the pH is approximately 7-8. A precipitate may form.
- **Extraction:** Extract the aqueous mixture three times with ethyl acetate or dichloromethane.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude 5-methyl-2-phenyl-1,3-oxazole-4-carbaldehyde by column chromatography on silica gel or by recrystallization to obtain the final product.

Structural Confirmation: The identity and purity of the synthesized compound should be confirmed using standard analytical techniques such as ^1H -NMR, ^{13}C -NMR, FT-IR, and Mass Spectrometry.[\[6\]](#)[\[11\]](#)[\[12\]](#)

Applications in Anticancer Drug Development

A primary and high-impact application of 5-methyl-2-phenyl-1,3-oxazole-4-carbaldehyde is its use as a key intermediate in the synthesis of novel quinoline-1,3-oxazole hybrids.[\[6\]](#)

Researchers have demonstrated that this aldehyde can be condensed with quinolinyl-hydrazines to produce hybrid molecules. Several of these synthesized compounds have shown potent anticancer activity against a panel of 60 human cancer cell lines at the National Cancer Institute (NCI).[\[6\]](#)

The underlying principle is the combination of two biologically active pharmacophores—the quinoline and the oxazole moieties—into a single hybrid molecule to enhance therapeutic potential.



[Click to download full resolution via product page](#)

Caption: Workflow from Isomer B to a potential anticancer agent.

Safety Information

It is crucial to handle this compound with appropriate safety precautions.

- GHS Classification: Acute Toxicity, Oral (Category 4); Eye Irritation (Category 2A).[9]
- Signal Word: Warning.[9]
- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).[8][9]
- Precautionary Statements: P264, P270, P280, P301+P312, P305+P351+P338.[9]

Conclusion

While the specific compound **2-Methyl-4-phenyl-1,3-oxazole-5-carbaldehyde** remains structurally ambiguous in major chemical databases, its isomers 4-Methyl-2-phenyl-1,3-oxazole-5-carbaldehyde (CAS: 953408-85-0) and 5-Methyl-2-phenyl-1,3-oxazole-4-carbaldehyde (CAS: 70170-23-9) are well-characterized and commercially available building blocks of significant value to the scientific community.

This guide clarifies the distinct identities of these two isomers and provides a detailed technical overview of their properties, synthesis, and applications. In particular, 5-methyl-2-phenyl-1,3-oxazole-4-carbaldehyde has proven utility as a direct precursor to novel hybrid molecules with promising anticancer activity. For researchers in drug discovery and medicinal chemistry, the careful selection and application of the correct isomer are critical for advancing the

development of new therapeutic agents. Precision in chemical nomenclature and CAS number verification is the bedrock of reproducible and meaningful scientific investigation.

References

- Synthesis of 2-aryl-5-methyl-1,3-oxazole-4-carbaldehydes, 10 a–f. (n.d.). ResearchGate. Retrieved January 19, 2026, from [\[Link\]](#)
- 4-METHYL-2-PHENYL-1,3-OXAZOLE-5-CARBALDEHYDE CAS#: 953408-85-0. (n.d.). ChemWhat. Retrieved January 19, 2026, from [\[Link\]](#)
- 4-Methyl-2-phenyl-1,3-oxazole-5-carbaldehyde. (n.d.). PubChem. Retrieved January 19, 2026, from [\[Link\]](#)
- 2-Methyl-4,5-dihydro-1,3-oxazole-5-carbaldehyde. (n.d.). PubChem. Retrieved January 19, 2026, from [\[Link\]](#)
- Recent Development and Green Approaches for Synthesis of Oxazole Derivatives: A Review. (2020). Indian Journal of Pharmaceutical Sciences. Retrieved January 19, 2026, from [\[Link\]](#)
- Synthesis, Characterization, and Antimicrobial Evaluation of Oxadiazole Congeners. (2013). PMC. Retrieved January 19, 2026, from [\[Link\]](#)
- Conformational Space and Vibrational Spectra of Methyl 4-Chloro-5-phenyl-1,3-oxazole-2-carboxylate. (2021). CORE. Retrieved January 19, 2026, from [\[Link\]](#)
- 4-Ethyl-2-methyl-1,3-Oxazole-5-carboxylic acid. (n.d.). Autech Industry Co., Limited. Retrieved January 19, 2026, from [\[Link\]](#)
- Synthesis and Spectroscopic Characterization of Furan-2-Carbaldehyde-d. (2023). MDPI. Retrieved January 19, 2026, from [\[Link\]](#)
- Synthesis and Spectroscopic Characterization of Furan-2-Carbaldehyde-d. (2023). ResearchGate. Retrieved January 19, 2026, from [\[Link\]](#)
- Thiazole: A Versatile Standalone Moiety Contributing to the Development of Various Drugs and Biologically Active Agents. (2022). MDPI. Retrieved January 19, 2026, from [\[Link\]](#)

- Design, Synthesis, and Acaricidal Activity of 2,5-Diphenyl-1,3-oxazoline Compounds. (2024). NIH. Retrieved January 19, 2026, from [\[Link\]](#)
- Preparation of 2-aryl-5-methyl-1,3-oxazole-4-carbaldehydes 68(a–f). (n.d.). ResearchGate. Retrieved January 19, 2026, from [\[Link\]](#)
- Synthesis and Spectroscopic Properties of New Azo Dyes Derived from 3-Ethylthio-5-cyanomethyl-4-phenyl-1,2,4-triazole. (2014). MDPI. Retrieved January 19, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. 4-Methyl-2-phenyl-1,3-oxazole-5-carbaldehyde | C₁₁H₉NO₂ | CID 26343583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemwhat.com [chemwhat.com]
- 4. ijpsonline.com [ijpsonline.com]
- 5. 4-METHYL-2-PHENYL-1,3-OXAZOLE-5-CARBOXYLIC ACID synthesis - chemicalbook [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. Design, Synthesis, and Acaricidal Activity of 2,5-Diphenyl-1,3-oxazoline Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. echemi.com [echemi.com]
- 9. 5-methyl-2-phenyl-1,3-oxazole-4-carbaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Introduction: Navigating the Isomeric Landscape of Oxazole-Based Building Blocks]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1386493/docs#introduction-navigating-the-isomeric-landscape-of-oxazole-based-building-blocks\]](https://www.benchchem.com/product/b1386493/docs#introduction-navigating-the-isomeric-landscape-of-oxazole-based-building-blocks)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)